

Technical Guide: Physical Properties of Methyl Carbamate (CAS 598-55-0)

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Compound of Interest

Compound Name: Methyl Carbamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl Carbamate** (CAS 598-55-0). The information is presented to be a valuable resource for professionals in research, science, and drug development who require precise data for modeling, formulation, and synthesis activities.

Core Physical and Chemical Properties

Methyl Carbamate is the organic compound with the chemical formula $\text{CH}_3\text{OC(O)NH}_2$. It is the simplest ester of carbamic acid.[1] At room temperature, it exists as a white crystalline solid.[2]

Table 1: Quantitative Physical and Chemical Properties of **Methyl Carbamate**

Property	Value	Source
Molecular Formula	C ₂ H ₅ NO ₂	[3][4]
Molecular Weight	75.07 g/mol	[2]
Melting Point	52-54 °C (126-129 °F)	[2]
Boiling Point	177 °C (351 °F) at 760 mmHg	[1][2]
Density	1.1361 g/cm ³ at 56 °C (133 °F)	[2]
Solubility in Water	217 parts in 100 at 11 °C; greater than or equal to 100 mg/mL at 19 °C	[2][5]
Solubility in Ethanol	73 parts in 100 at 15 °C	[2]
Appearance	White crystalline solid	[2]
Vapor Pressure	0.56 mmHg	[2]
LogP (Octanol/Water Partition Coefficient)	-0.66	[2]

Experimental Protocols for Property Determination

While specific, detailed experimental protocols for the determination of each physical property of **Methyl Carbamate** are not readily available in the public domain, the following sections describe the general, standardized methodologies typically employed for these measurements.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a common and reliable technique for this measurement.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Methyl Carbamate** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus:** A melting point apparatus is used, which consists of a heated block with a sample holder, a thermometer or temperature sensor, and a viewing lens.
- **Heating:** The capillary tube is placed in the heating block, and the temperature is raised at a steady rate.
- **Observation:** The sample is observed through the viewing lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.
- **Purity Indication:** A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.



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General workflow for melting point determination.

Boiling Point Determination

The boiling point is determined at a specific atmospheric pressure. The literature value for **Methyl Carbamate** is reported at 760 mmHg.

Methodology:

- **Apparatus:** A distillation apparatus is typically used, consisting of a boiling flask, a condenser, a thermometer, and a collection flask.
- **Procedure:** A sample of **Methyl Carbamate** is placed in the boiling flask. The apparatus is assembled, and the sample is heated. The vapor travels into the condenser, where it is cooled and condenses back into a liquid, which is collected.

- **Measurement:** The thermometer is placed so that the top of the bulb is level with the side arm of the distillation head. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and this is read from the thermometer when the temperature stabilizes during distillation.

Density Measurement

The density of a solid can be determined using various methods. For a crystalline solid like **Methyl Carbamate**, a pycnometer or a gas pycnometer is often used for accurate measurements.

Methodology (Pycnometer Method):

- The weight of a clean, dry pycnometer is determined.
- The pycnometer is filled with a liquid of known density (in which **Methyl Carbamate** is insoluble) and weighed.
- The pycnometer is emptied and dried, and a known weight of **Methyl Carbamate** is added.
- The pycnometer is then filled with the same liquid and weighed again.
- The volume of the **Methyl Carbamate** is calculated from the displacement of the liquid, and the density is determined by dividing the mass of the sample by its volume.

Solubility Assessment

Solubility is typically determined by the equilibrium saturation method.

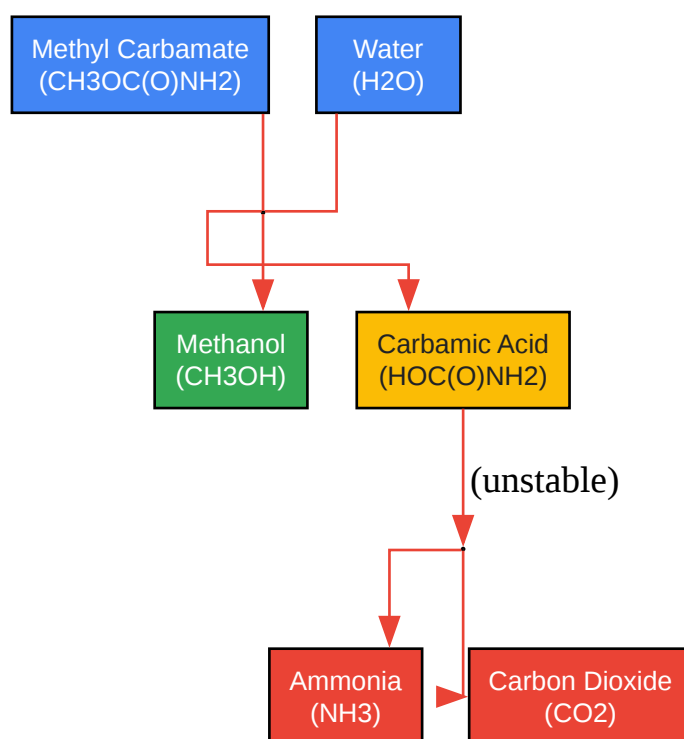
Methodology:

- An excess amount of **Methyl Carbamate** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The saturated solution is then filtered to remove the undissolved solid.

- A known volume of the clear, saturated solution is taken, and the solvent is evaporated.
- The mass of the remaining **Methyl Carbamate** is measured, and the solubility is calculated (e.g., in g/100 mL or mg/mL).

Chemical Reactivity: Hydrolysis

Methyl Carbamate can undergo hydrolysis, particularly under basic conditions, to yield methanol and carbamic acid. Carbamic acid is unstable and decomposes to ammonia and carbon dioxide.[2]



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